

An In-depth Technical Guide to CAS 61417-49-0: Titanium Triisostearoylisopropoxide

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Compound of Interest

Compound Name: *Titanium triisostearoylisopropoxide*

Cat. No.: *B008528*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical substance with CAS number 61417-49-0, identified as **Titanium triisostearoylisopropoxide**. It is an organometallic compound primarily utilized as a coupling agent and surface modifier in various industrial applications, particularly in cosmetics and polymer composites. This document details its physicochemical properties, synthesis, mechanism of action, applications, and toxicological profile, presenting data in a structured format for ease of reference and comparison.

Chemical Identification and Physicochemical Properties

Titanium triisostearoylisopropoxide is the chemical name associated with CAS number 61417-49-0. It is also known by several synonyms, including Isopropyl titanium triisostearate and Tris(isooctadecanoato-O)(propan-2-olato)titanium[1][2]. There are some discrepancies in the reported molecular formula and weight across different sources, which are noted in the table below.

Table 1: Physicochemical Properties of **Titanium Triisostearoylisopropoxide**

Property	Value	Source(s)
CAS Number	61417-49-0	[1][3]
Molecular Formula	C57H116O7Ti	[3]
C228H436O16Ti	[1][2]	
Molecular Weight	961.4 g/mol	[3]
3481.76 g/mol	[1][2]	
Appearance	Burgundy transparent viscous liquid	[1][3]
Density	Approximately 0.95 g/cm ³ at 25°C	[1][3]
Boiling Point	400.8 °C at 760 mmHg	[1][4]
Flash Point	93 °C - 105°C	[1][3]
Refractive Index	1.4810	[1][3]
Vapor Pressure	60.2 hPa at 25°C	[1][3]
Water Solubility	597 µg/L at 25°C	[1]

Synthesis

The most common method for synthesizing **Titanium triisostearoylisopropoxide** is through a transesterification reaction between a titanium alkoxide precursor, typically titanium tetraisopropoxide, and isostearic acid.[3][5] The isopropoxy groups on the titanium atom are sequentially replaced by isostearate groups.

Experimental Protocol: Synthesis of Titanium Triisostearoylisopropoxide

This protocol is a representative example based on general descriptions of the synthesis.[3][5]

Materials:

- Titanium tetraisopropoxide
- Isostearic acid (3 equivalents)
- An inert solvent (e.g., toluene)
- Nitrogen gas supply
- Reaction vessel with a stirrer, condenser, and thermometer

Procedure:

- Charge the reaction vessel with titanium tetraisopropoxide and the inert solvent under a nitrogen atmosphere to prevent hydrolysis from atmospheric moisture.
- Begin stirring and gradually add three equivalents of isostearic acid to the mixture.
- Heat the reaction mixture to a temperature range of 180-220°C.
- The isopropanol byproduct is continuously removed, often as an azeotrope with the solvent, to drive the reaction to completion.
- The reaction progress can be monitored by measuring the amount of isopropanol collected.
- Once the reaction is complete, the solvent is removed under reduced pressure.
- The resulting product, **Titanium triisostearoylisopropoxide**, is a viscous liquid and can be further purified if necessary, for example, by filtration.

Synthesis Workflow Diagram

Caption: Synthesis of **Titanium Triisostearoylisopropoxide**.

Mechanism of Action as a Coupling Agent

Titanium triisostearoylisopropoxide functions as a coupling agent by acting as a molecular bridge between inorganic and organic materials, thereby improving their compatibility and adhesion.^{[6][7]} The isopropoxide group can hydrolyze to form a reactive Ti-OH group that

bonds with hydroxyl groups on the surface of inorganic fillers. The long, bulky isostearyl groups then physically entangle with the polymer matrix, creating a strong bond.[8]

Mechanism of Action Diagram

Caption: Mechanism of a Titanate Coupling Agent.

Applications

The primary applications of **Titanium triisostearylisopropoxide** are in the cosmetics and polymer industries, where it serves to improve the properties of composite materials.

Table 2: Applications of **Titanium Triisostearylisopropoxide**

Industry	Application	Function	Source(s)
Cosmetics	Makeup (foundations, concealers, lipstick), Sunscreens	Surface treatment for pigments, dispersing agent, enhances adherence and texture.	[9][10][11]
Plastics & Rubber	Filled polymer composites	Improves compatibility between inorganic fillers (e.g., CaCO ₃ , clay) and the polymer matrix, enhancing mechanical properties.	[12][13]
Coatings	Paints and coatings	Improves adhesion and durability, facilitates pigment dispersion.	[12]
Magnetic Recording	Magnetic media	Improves dispersion of magnetic particles and their adhesion to the substrate.	[12]

Toxicological Profile

The safety of Isopropyl Titanium Triisostearate has been evaluated for its use in cosmetics. The Cosmetic Ingredient Review (CIR) Expert Panel concluded that it is safe in cosmetics in the present practices of use and concentration when used as a surface modifier.^[5] Studies have shown it to be non-irritating and non-sensitizing to the skin in human tests.^[5] The oral and dermal toxicity are reported to be low. However, toxicological data for other applications and exposure routes are limited. The thermal decomposition of titanium alkoxides can lead to the formation of titanium dioxide (TiO₂).^{[14][15]} While TiO₂ is generally considered to have low toxicity, nanoparticles of TiO₂ have been classified as "possibly carcinogenic to humans" by the International Agency for Research on Cancer (IARC) through inhalation.^{[15][16]}

Table 3: Summary of Toxicological Data

Test	Result	Source(s)
Acute Oral Toxicity (rats)	LD50 > 10,000 mg/kg	
Acute Dermal Toxicity (rabbits)	LD50 > 10,000 mg/kg	
Skin Irritation (rabbits)	No skin irritation	
Eye Irritation (rabbits)	No eye irritation	
Skin Sensitization (humans)	Non-sensitizer	^[5]

Conclusion

Titanium triisostearoylisopropoxide (CAS 61417-49-0) is a versatile organotitanate that plays a crucial role as a coupling agent in various industrial applications. Its ability to chemically bridge inorganic fillers and organic polymers leads to significant improvements in the properties of composite materials. While it has a favorable safety profile for cosmetic use, appropriate handling and safety precautions should be observed, particularly in industrial settings where exposure levels may be higher. Further research into its long-term environmental fate and potential toxicological effects in non-cosmetic applications would be beneficial for a more complete understanding of this compound.

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